

# (1S,2S)-1,2-Dicyclohexylethane-1,2-diamine price

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (1S,2S)-1,2-Dicyclohexylethane-  
1,2-diamine

Cat. No.: B574626

[Get Quote](#)

An In-depth Technical Guide to **(1S,2S)-1,2-Dicyclohexylethane-1,2-diamine**: A Privileged Chiral Ligand

This technical guide provides a comprehensive overview of **(1S,2S)-1,2-Dicyclohexylethane-1,2-diamine**, a C<sub>2</sub>-symmetric chiral diamine that has garnered interest as a "privileged ligand" in the field of asymmetric catalysis. This document is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis who are interested in the application of advanced chiral ligands.

## Core Concepts and Significance

**(1S,2S)-1,2-Dicyclohexylethane-1,2-diamine**, with the CAS number 179337-54-3, is a member of the vicinal diamine family of ligands. Its significance lies in its rigid and well-defined chiral scaffold, which is capable of inducing high levels of enantioselectivity in a variety of metal-catalyzed reactions. The bulky cyclohexyl groups create a specific steric environment around the metal center, which facilitates the selective formation of one enantiomer of the product.

The development of this ligand is an extension of the pioneering work on other C<sub>2</sub>-symmetric diamines, such as (1R,2R)-1,2-diaminocyclohexane (DACH). The success of DACH-derived ligands in asymmetric reactions spurred the synthesis of analogues with varied steric and electronic properties to optimize their catalytic performance for specific transformations. The

dicyclohexylethane backbone of the title compound provides a distinct structural motif for fine-tuning catalytic activity.

## Pricing and Availability

The pricing for **(1S,2S)-1,2-Dicyclohexylethane-1,2-diamine** is generally available upon request from specialized chemical suppliers. The cost can vary based on purity, quantity, and the supplier. Below is a summary of known suppliers; however, for current pricing, a direct inquiry is necessary.

Supplier	CAS Number	Purity	Availability
Santa Cruz Biotechnology	179337-54-3	Not specified	Inquire
Benchchem	179337-54-3	Not specified	Inquire

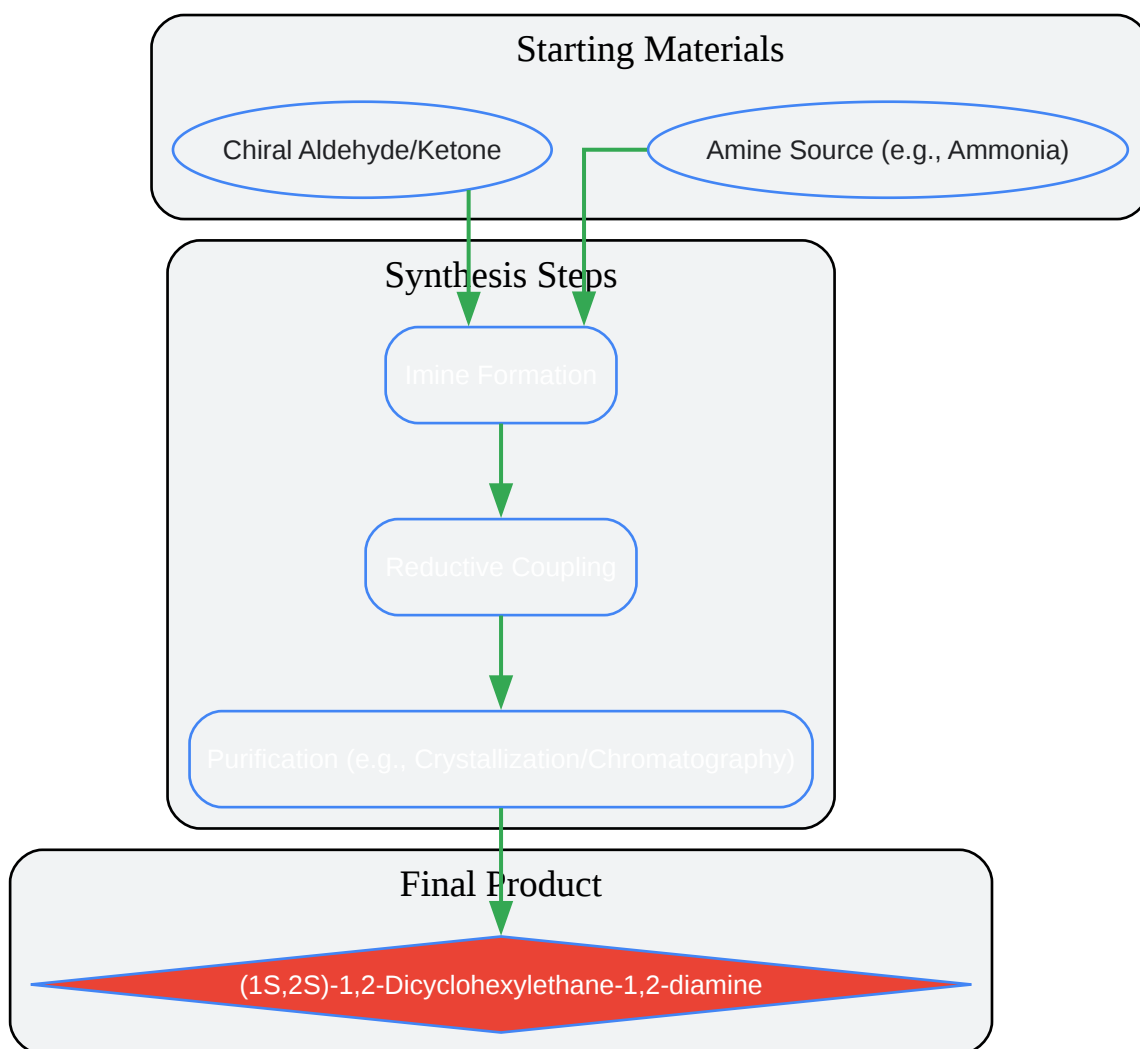
## Experimental Protocols

Detailed experimental protocols for the synthesis of **(1S,2S)-1,2-Dicyclohexylethane-1,2-diamine** are not readily available in peer-reviewed literature, suggesting it may be a specialty chemical with proprietary synthesis methods. However, the general synthesis of C2-symmetric vicinal diamines typically follows established methodologies.

## General Synthesis Approach: Reductive Coupling of Imines

A common method for the synthesis of such diamines is the reductive coupling of imines derived from chiral aldehydes or ketones.

Workflow for the Synthesis of a Chiral Diamine



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of chiral diamines.

#### Methodology:

- **Imine Formation:** A chiral aldehyde or ketone is reacted with an amine source, such as ammonia or a primary amine, to form the corresponding imine. This reaction is typically carried out in an organic solvent and may require a dehydrating agent to drive the equilibrium towards the imine product.
- **Reductive Coupling:** The formed imine undergoes reductive coupling. This can be achieved using various reducing agents, such as hydrogen gas with a metal catalyst (e.g., Palladium

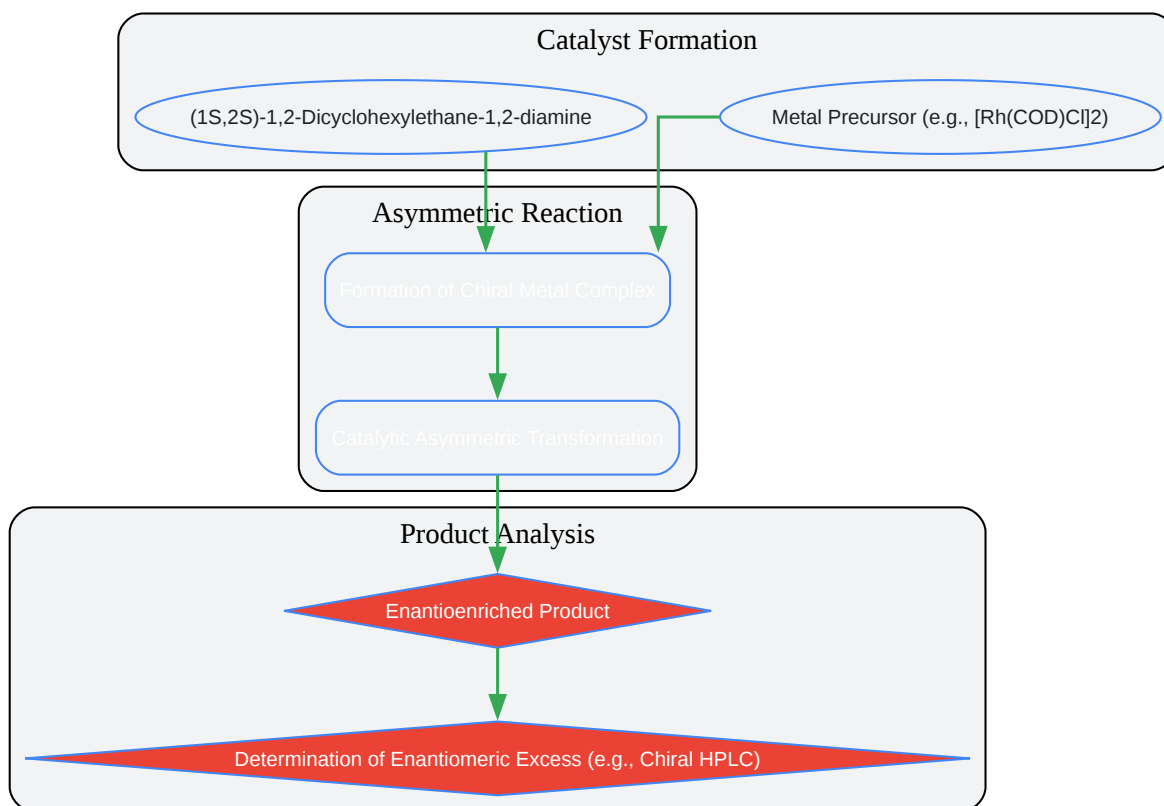
on carbon) or a hydride-based reducing agent. This step creates the carbon-carbon bond between the two monomer units, establishing the ethane backbone.

- **Purification:** The crude product is then purified to isolate the desired stereoisomer. This can be achieved through techniques such as recrystallization, which can selectively crystallize the desired diastereomer if a chiral resolving agent is used, or through chiral chromatography.

## Applications in Asymmetric Catalysis

**(1S,2S)-1,2-Dicyclohexylethane-1,2-diamine** is primarily utilized as a chiral ligand in asymmetric catalysis. Its bidentate nature allows it to form stable complexes with various transition metals, such as rhodium, ruthenium, and iridium. These chiral metal complexes then act as catalysts for a wide range of organic transformations, including hydrogenation, transfer hydrogenation, and C-C bond-forming reactions.

Logical Workflow for Application in Asymmetric Catalysis



[Click to download full resolution via product page](#)

Caption: Workflow for using the chiral diamine in asymmetric catalysis.

While specific examples detailing the use of **(1S,2S)-1,2-Dicyclohexylethane-1,2-diamine** are not widely published, its structural similarity to other successful chiral diamines suggests its utility in reactions such as:

- **Asymmetric Hydrogenation of Ketones and Imines:** The chiral catalyst can selectively reduce prochiral ketones and imines to the corresponding chiral alcohols and amines with high enantioselectivity.

- Asymmetric Transfer Hydrogenation: Using a hydrogen donor like isopropanol or formic acid, the chiral complex can effect the asymmetric reduction of various unsaturated substrates.
- Asymmetric C-C Bond Formation: The ligand can be employed in reactions like the asymmetric Michael addition or aldol reaction to create chiral carbon centers.

## Signaling Pathways

There is currently no scientific literature to suggest that **(1S,2S)-1,2-Dicyclohexylethane-1,2-diamine** is directly involved in any biological signaling pathways. Its primary role is that of a synthetic chiral ligand for catalysis and not as a bioactive molecule intended for therapeutic intervention in biological systems.

## Conclusion

**(1S,2S)-1,2-Dicyclohexylethane-1,2-diamine** represents a valuable tool for chemists engaged in asymmetric synthesis. Its rigid C<sub>2</sub>-symmetric structure and bulky substituents make it a promising ligand for inducing high enantioselectivity in a range of catalytic reactions. While detailed public information on its synthesis and specific applications is limited, its classification as a "privileged ligand" underscores its potential in the development of efficient and selective catalytic systems for the synthesis of chiral molecules, which are of paramount importance in the pharmaceutical and fine chemical industries. Further research and publication of its applications will undoubtedly provide a clearer picture of its full potential.

- To cite this document: BenchChem. [(1S,2S)-1,2-Dicyclohexylethane-1,2-diamine price]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b574626#1s-2s-1-2-dicyclohexylethane-1-2-diamine-price>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)